

# Safe Disposal of 1-Bromohexadecane-d33: A Procedural Guide

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## Compound of Interest

Compound Name: 1-Bromohexadecane-d33

Cat. No.: B1528123

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the proper disposal of **1-Bromohexadecane-d33**, ensuring compliance with safety regulations and promoting a secure laboratory environment. The following procedures are based on established safety data for 1-Bromohexadecane, as the deuterated form shares analogous chemical hazards.

## Immediate Safety and Handling Precautions

Prior to handling **1-Bromohexadecane-d33**, it is crucial to be aware of its potential hazards. The non-deuterated form, 1-Bromohexadecane, is classified as a skin irritant and may cause serious eye irritation.<sup>[1][2]</sup> It is also a combustible liquid. Always handle this chemical in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety glasses with side-shields, chemical-resistant gloves, and a lab coat.<sup>[1]</sup>

## Step-by-Step Disposal Protocol

The disposal of **1-Bromohexadecane-d33** must be managed as hazardous waste.<sup>[1]</sup>

Adherence to institutional and local regulations for chemical waste disposal is mandatory.

- Waste Collection:
  - Collect waste **1-Bromohexadecane-d33** and any materials contaminated with it (e.g., pipette tips, absorbent paper) in a designated, properly labeled, and sealed waste

container.

- The container must be made of a material compatible with the chemical and should be kept closed when not in use.
- Labeling:
  - Clearly label the hazardous waste container with "Hazardous Waste," the full chemical name ("**1-Bromohexadecane-d33**"), and the associated hazards (e.g., "Irritant," "Combustible").
  - Include the accumulation start date on the label.
- Storage:
  - Store the sealed hazardous waste container in a designated, well-ventilated, and cool, dry secondary containment area away from incompatible materials such as strong oxidizing agents and strong bases.[3]
  - The storage area should be clearly marked as a hazardous waste accumulation point.
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company to arrange for pickup and proper disposal.[1]
  - Do not dispose of **1-Bromohexadecane-d33** down the drain or in regular trash.[1]

## Quantitative Data Summary

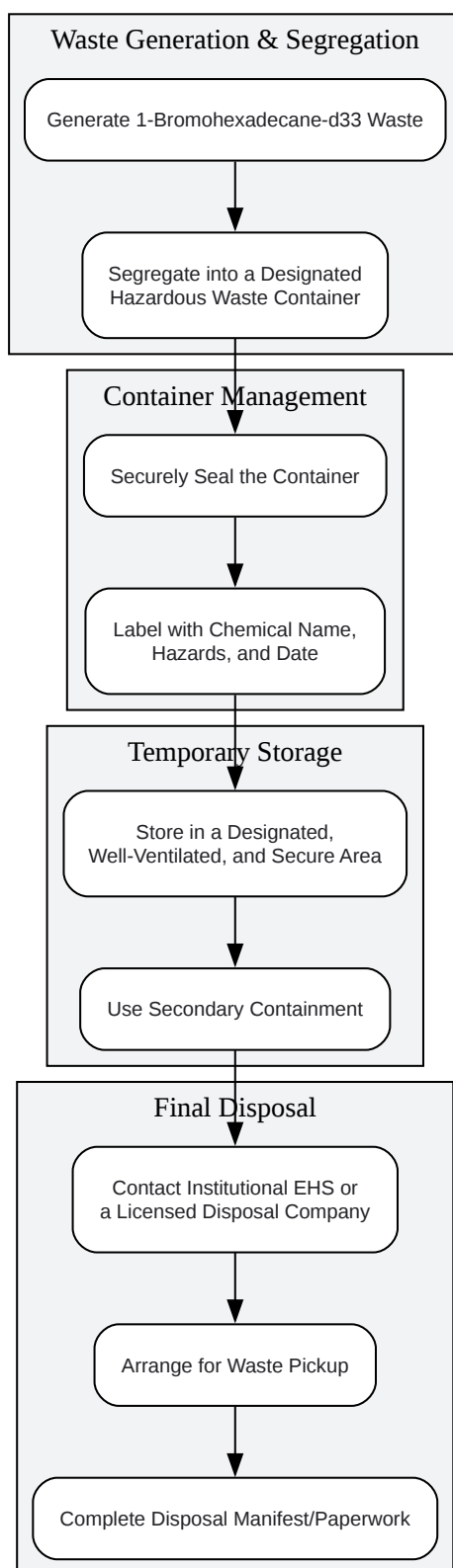
The following table summarizes key quantitative data for 1-Bromohexadecane. This data is essential for a comprehensive understanding of the chemical's properties for safe handling and storage.

Property	Value
Molecular Formula	C16H33Br (non-deuterated)
Molecular Weight	305.34 g/mol (non-deuterated)
Boiling Point	190 °C at 11 mmHg
Melting Point	16-18 °C
Density	1.105 g/mL at 25 °C
Flash Point	177 °C (350.6 °F) - closed cup

Data sourced from various safety data sheets.

## Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of **1-Bromohexadecane-d33**.



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Caption: Disposal Workflow for **1-Bromohexadecane-d33**.

## Emergency Procedures

In the event of a spill or exposure, follow these procedures:

- **Spill:** For small spills, absorb the material with an inert absorbent (e.g., vermiculite, dry sand) and place it in a sealed container for disposal as hazardous waste.<sup>[1]</sup> Ensure adequate ventilation.<sup>[1]</sup> For large spills, evacuate the area and contact your institution's emergency response team.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water.<sup>[1]</sup> Remove contaminated clothing. If irritation persists, seek medical attention.<sup>[1]</sup>
- **Eye Contact:** Rinse cautiously with water for several minutes.<sup>[1]</sup> Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.<sup>[1]</sup>
- **Inhalation:** Move the person to fresh air. If breathing is difficult, provide artificial respiration and seek medical attention.<sup>[1]</sup>
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.<sup>[1]</sup>

By adhering to these procedures, you can ensure the safe and compliant disposal of **1-Bromohexadecane-d33**, contributing to a secure research environment.

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## References

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